

Technical Guide & Safety Data Sheet: Benzyl 2-hydroxypropylcarbamate

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Compound of Interest

Compound Name: *Benzyl 2-hydroxypropylcarbamate*

Cat. No.: *B7876692*

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CAS No. 65935-10-6[1]

Executive Summary & Chemical Identity

Benzyl 2-hydroxypropylcarbamate (also known as N-Cbz-1-amino-2-propanol) is a chiral building block primarily utilized in the synthesis of antiretroviral protease inhibitors, including Darunavir and Amprenavir.[1] It functions as a protected amino-alcohol scaffold, allowing for the precise introduction of the hydroxyethylamine isostere essential for transition-state mimicry in aspartyl protease inhibition.[1]

Unlike commodity chemicals, this compound is often synthesized in situ or procured as a high-purity research intermediate.[1] Consequently, standardized safety data is scarce. This guide synthesizes structural activity relationships (SAR) and read-across toxicology from the parent carbamate class to establish a robust safety protocol.[1]

Substance Identification

Parameter	Technical Specification
Chemical Name	Benzyl (2-hydroxypropyl)carbamate
Synonyms	Carbamic acid, (2-hydroxypropyl)-, phenylmethyl ester; N-Cbz-1-amino-2-propanol
CAS Number	65935-10-6
Molecular Formula	C ₁₁ H ₁₅ NO ₃
Molecular Weight	209.24 g/mol
SMILES	<chem>CC(O)CNC(=O)OCc1ccccc1</chem>
Physical State	Viscous liquid or low-melting waxy solid (Batch dependent)
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate; Low water solubility

Hazard Identification & Toxicology (GHS Classification)

Note: As a specialized intermediate, specific toxicological studies for CAS 65935-10-6 are limited.^[1] The following classification is derived from Read-Across Toxicology based on the Benzyl Carbamate (Cbz) moiety and analogous amino-alcohol derivatives.

GHS Classification (Predicted)

Signal Word:WARNING^[1]

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [1]	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.[1]	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.[1][2]	H335

Toxicological Mechanisms

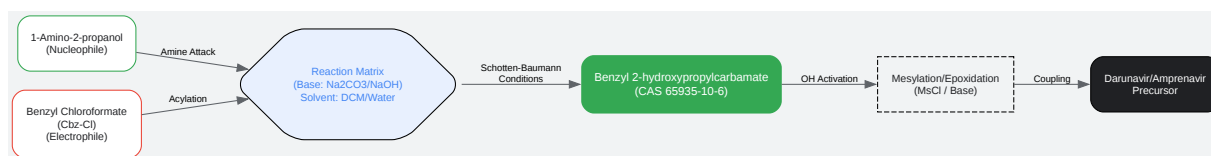
- **Carbamate Moiety:** Unlike acetylcholinesterase-inhibiting N-methyl carbamates (pesticides), N-benzyl carbamates are generally less neurotoxic but possess significant irritant properties due to their capacity to acylate nucleophilic residues on mucosal membranes.[1]
- **Metabolic Fate:** Hydrolysis by esterases yields Benzyl Alcohol (oxidized to Benzoic Acid) and 1-Amino-2-propanol.[1] Benzyl alcohol is a known sensitizer and mild anesthetic; 1-amino-2-propanol is a skin irritant.[1]

Synthesis & Degradation Pathways[1]

Understanding the chemical lineage of this compound is vital for assessing impurity profiles and potential reactive hazards.

Synthesis Workflow (Graphviz)

The following diagram illustrates the standard synthesis route via Schotten-Baumann conditions and its downstream application in activating the hydroxyl group for protease inhibitor synthesis.



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Figure 1: Synthetic pathway from commodity precursors to the Cbz-protected intermediate and its downstream application.

Safe Handling & Engineering Controls

Engineering Controls

- Containment: Handle exclusively in a Class II Chemical Fume Hood.
- Inert Atmosphere: While not strictly pyrophoric, the compound is hygroscopic. Store under Nitrogen or Argon to prevent hydrolysis and physical degradation (caking).[1]
- Static Control: Ground all glassware during transfer; carbamates can accumulate static charge.[1]

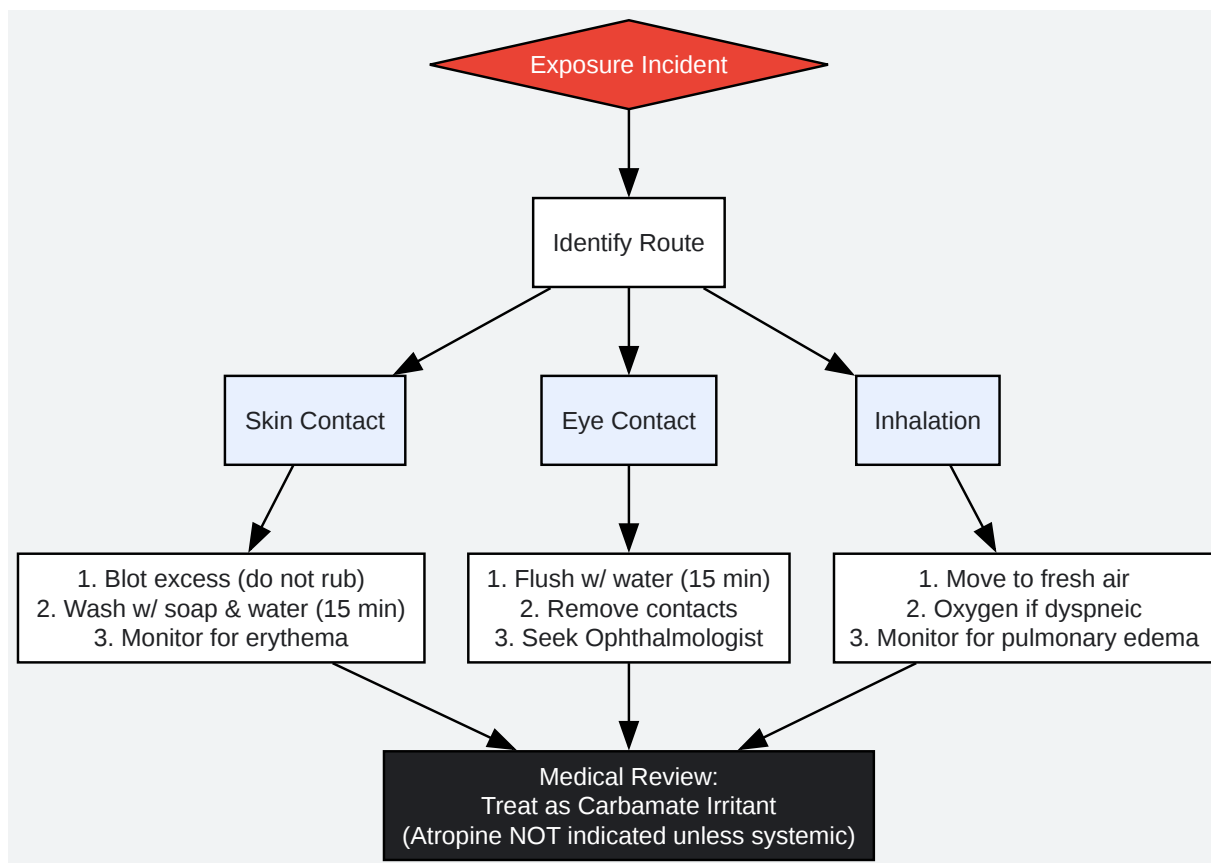
Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Rationale
Respiratory	N95/P100 (Dust) or OV Cartridge (if heated)	Prevents inhalation of fine particulates or thermal decomposition vapors (benzyl isocyanate).[1]
Dermal (Hands)	Nitrile (Double Gloving)	Benzyl esters can permeate latex.[1] Double nitrile (0.11 mm min) provides >480 min breakthrough protection.[1]
Ocular	Chemical Splash Goggles	Safety glasses are insufficient due to the risk of severe irritation from accidental splashes.[1]

Emergency Response Protocols

This section outlines a self-validating decision tree for incident management.

Incident Response Logic (Graphviz)



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Figure 2: Triage decision tree for exposure incidents involving **Benzyl 2-hydroxypropylcarbamate**.

Fire Fighting Measures

- Extinguishing Media: Water spray, dry chemical, CO₂, or alcohol-resistant foam.[1]
- Specific Hazards: Thermal decomposition releases Nitrogen Oxides (NO_x) and Carbon Monoxide (CO).[1]
- Flash Point: Predicted >110°C (Closed Cup) based on molecular weight and structure.[1]

Storage & Stability

- Storage Conditions: Store at 2-8°C (Refrigerated).

- Incompatibilities: Strong oxidizing agents (e.g., KMnO_4), strong acids (hydrolysis of carbamate), and strong bases (hydrolysis).[1]
- Shelf Life: 24 months if stored under inert gas and desiccated.[1]

Regulatory & Ecological Information

- TSCA (USA): Often classified as R&D Exemption (Low Volume Exemption) for pharmaceutical intermediates.[1] Check specific inventory status before commercial import.
- REACH (EU): Pre-registration required for volumes >1 TPA.[1]
- Ecological Fate:
 - Biodegradability:[1] Expected to be inherently biodegradable due to the ester linkage.[1]
 - Aquatic Toxicity: Predicted $\text{LC}_{50} > 10 \text{ mg/L}$ (Fish) based on Benzyl Carbamate data.[1] Do not release into waterways.

References

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